

CP-640186: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: CP-640186

Cat. No.: B1216025

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **CP-640186**, a potent, cell-permeable, and isozyme-nonselective inhibitor of Acetyl-CoA Carboxylase (ACC).

CP-640186 acts as an allosteric and reversible inhibitor of both ACC1 and ACC2, with IC50 values of 53 nM and 61 nM for rat liver ACC1 and rat skeletal muscle ACC2, respectively[1][2][3]. By inhibiting ACC, **CP-640186** blocks the synthesis of malonyl-CoA, a critical precursor for fatty acid synthesis and a regulator of fatty acid oxidation[1]. This mechanism of action makes it a valuable tool for studying metabolic pathways and for the development of therapeutics targeting metabolic disorders.

Data Presentation: Solubility Profile

The solubility of **CP-640186** is a critical factor in the preparation of stock solutions for in vitro and in vivo experiments. The following table summarizes the solubility of **CP-640186** in various common laboratory solvents.

Solvent	Solubility	Source(s)
DMSO	≥ 19.95 mg/mL to 97 mg/mL	[2] [4] [5]
DMF	30 mg/mL	[1]
Ethanol	30 mg/mL to 97 mg/mL	[1] [2]
Water	Insoluble	[2]
PBS (pH 7.2)	10 mg/mL	[1]
H ₂ O (with sonication)	50 mg/mL (as hydrochloride salt)	[6]

Note: The molecular weight of **CP-640186** is 485.62 g/mol [\[2\]](#)[\[5\]](#). Some sources indicate that the molecular weight may be batch-specific due to variable water content; it is advisable to refer to the vial label or certificate of analysis for the specific batch[\[7\]](#). For the hydrochloride salt, the molecular weight will be different.

Experimental Protocols: Stock Solution Preparation

This protocol outlines the steps for preparing a stock solution of **CP-640186**, primarily for use in cell culture experiments.

Materials:

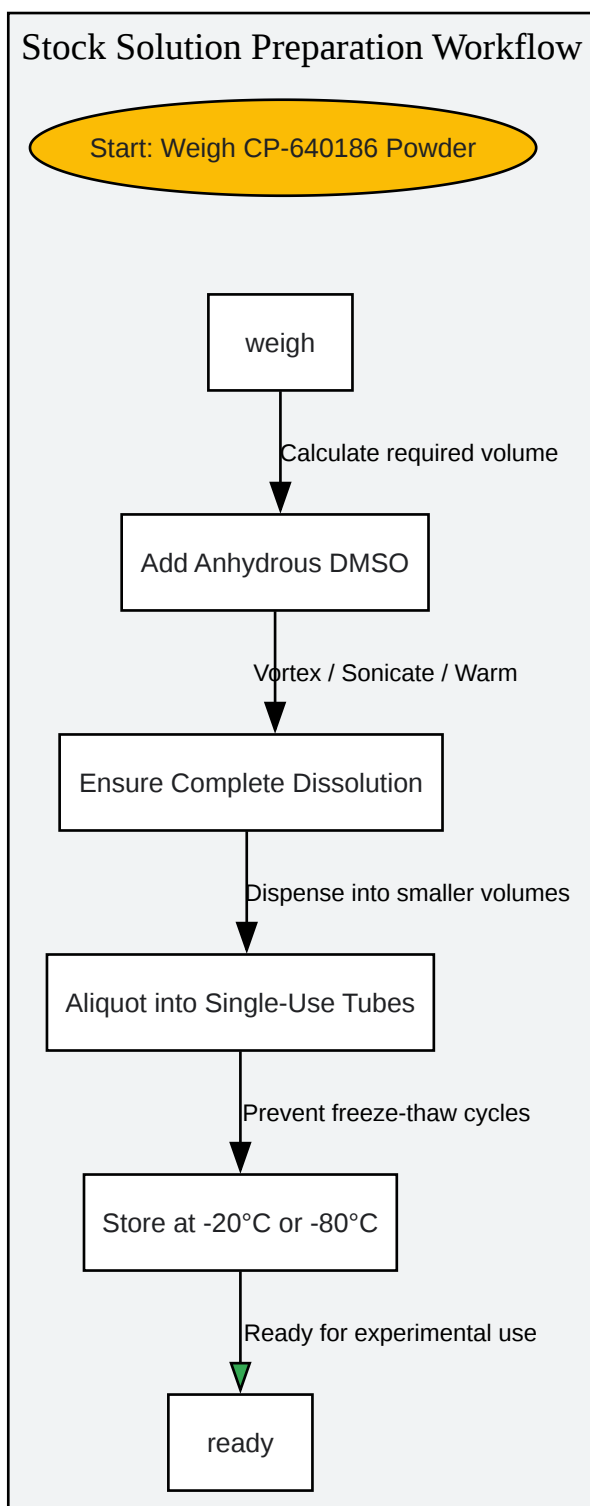
- **CP-640186** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), freshly opened
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)
- Sterile pipette tips

Protocol:

- **Pre-warming the Solvent:** If you intend to prepare a high-concentration stock solution, pre-warm the DMSO to 37°C to aid in dissolution[4][8].
- **Weighing the Compound:** Carefully weigh the desired amount of **CP-640186** powder in a sterile microcentrifuge tube. Perform this step in a chemical fume hood, wearing appropriate personal protective equipment (PPE).
- **Adding the Solvent:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **CP-640186** powder. For example, to prepare a 10 mM stock solution from 1 mg of **CP-640186** (MW: 485.62), you would add 205.9 µL of DMSO.
- **Dissolution:**
 - Vortex the solution vigorously for several minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, you can sonicate the tube for a short period[4][8].
 - Alternatively, or in combination with sonication, you can warm the solution at 37°C for a brief period to enhance solubility[4][8].
- **Sterilization (Optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, which can lead to product degradation, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[4][9].
 - Store the aliquots at -20°C for short-term storage (up to 1-3 months) or at -80°C for long-term storage (up to 6 months or longer, depending on the supplier's recommendation)[4][5][9].

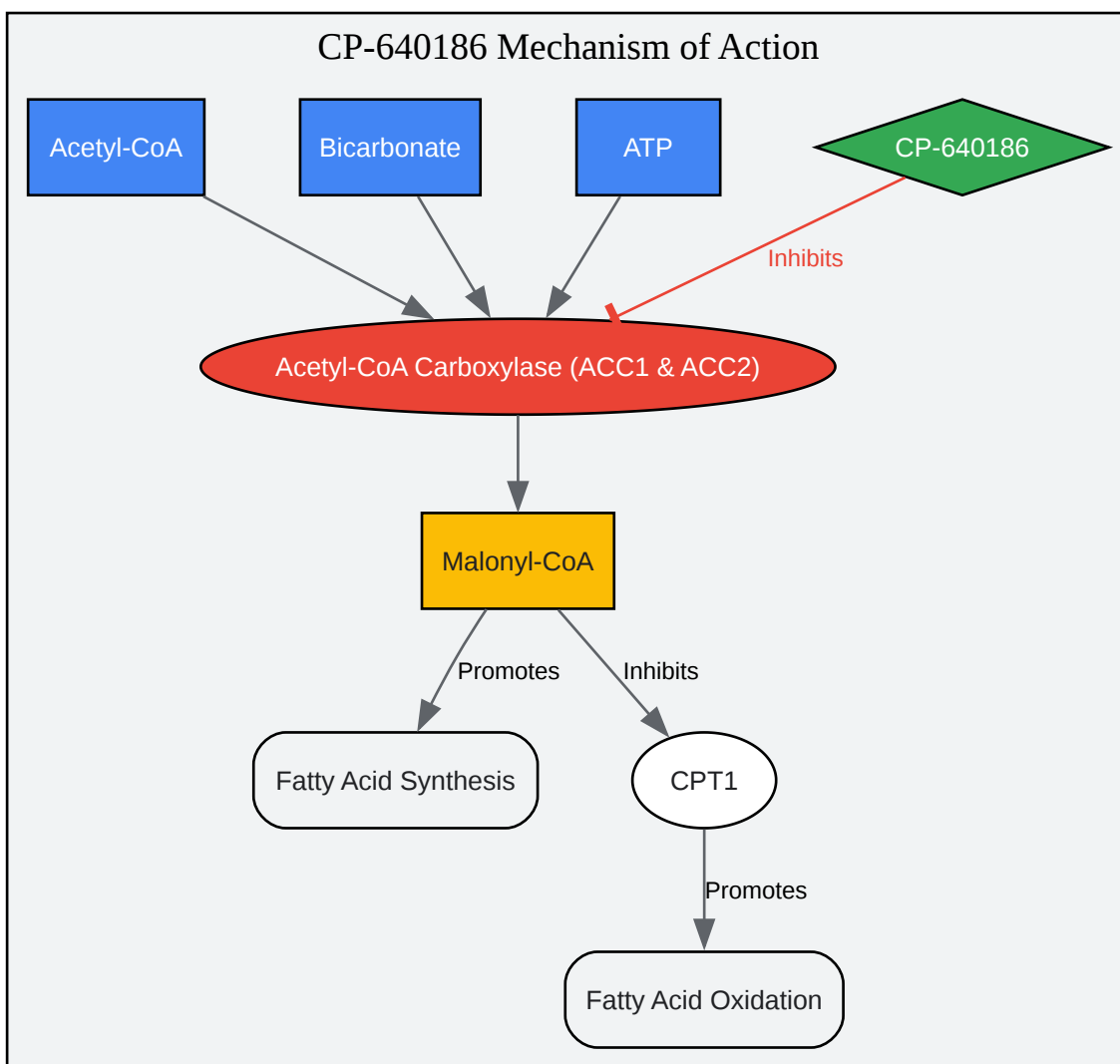
Mandatory Visualizations

The following diagrams illustrate key experimental workflows and logical relationships relevant to the use of **CP-640186**.



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Caption: Workflow for **CP-640186** Stock Solution Preparation.



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Caption: Signaling Pathway of **CP-640186** Inhibition.

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